

1-Ethoxyhexane Technical Support Center

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Compound Focus: 1-Ethoxyhexane

CAS No.: 5756-43-4

Cat. No.: S574568

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FAQ & Troubleshooting Guide

This guide provides essential information for the safe handling, storage, and troubleshooting of **1-ethoxyhexane** in a research setting.

Frequently Asked Questions (FAQs)

Q1: What is the basic chemical identification of 1-Ethoxyhexane? The compound is identified as follows:

- **IUPAC Name:** 1-Ethoxyhexane [1]
- **Synonyms:** Ethyl hexyl ether [1]
- **CAS Registry Number:** 5756-43-4 [2] [1] [3]
- **Molecular Formula:** C₈H₁₈O [2] [1] [3]
- **Molecular Weight:** 130.23 g/mol [2] [1]

Q2: What are the key physical properties I should know for experimental design? The table below summarizes key physical properties for this compound.

Property	Value	Source / Notes
Boiling Point	135.5 °C	At 760 mm Hg [1]
Density	0.78 g/cm ³	At standard conditions [1]

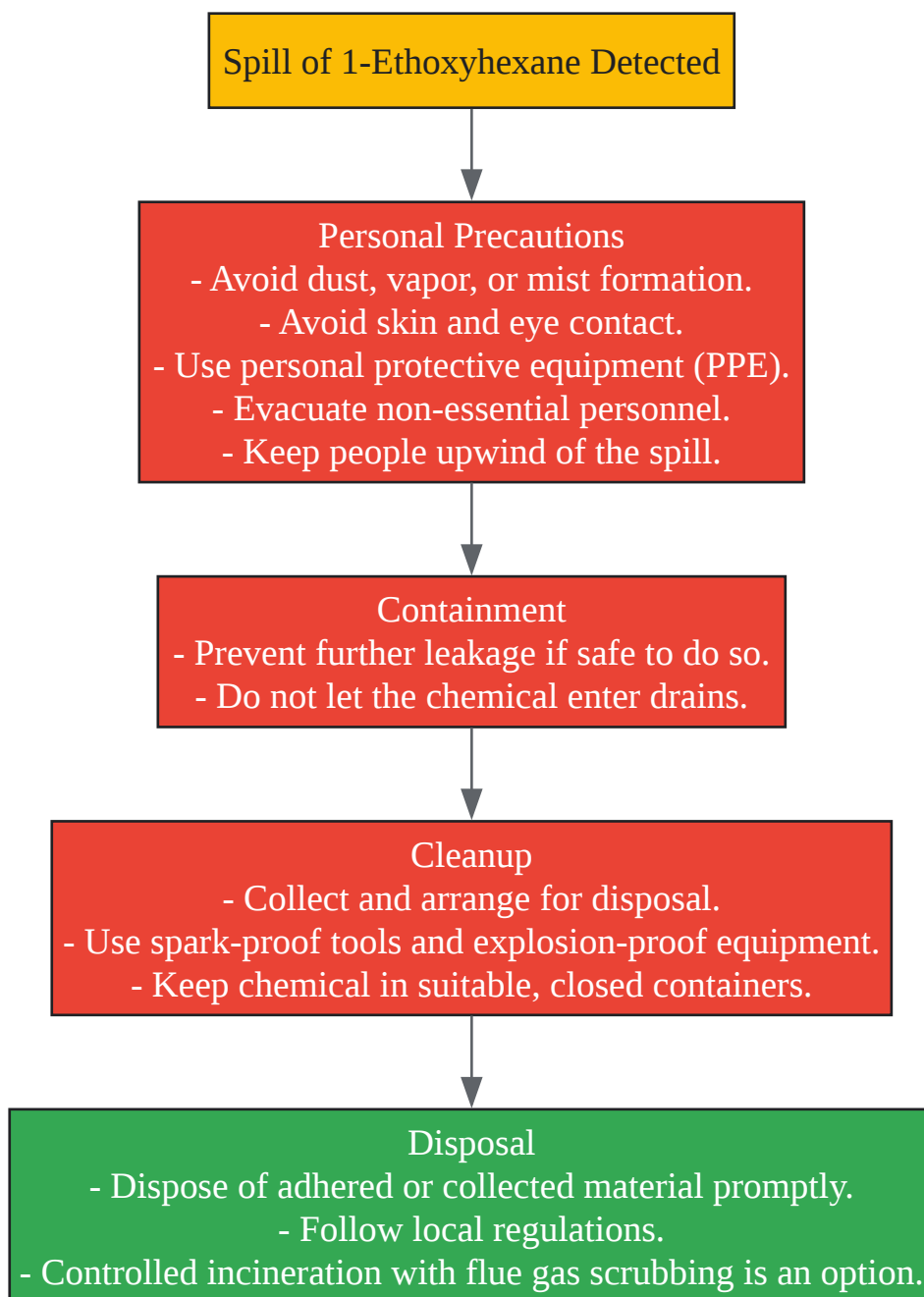
Property	Value	Source / Notes
Refractive Index	1.404	At standard temperature and pressure [1]
Flash Point	No data available	Treat as flammable; use general ether precautions [2]

Q3: Are there any known major stability or incompatibility issues? The available Safety Data Sheet (SDS) indicates no specific hazardous decomposition products or reactivity issues [2]. However, it is advised to **store apart from foodstuff containers or incompatible materials** [2]. As a general safety principle for ethers, you should avoid strong oxidizing agents and store away from ignition sources.

Troubleshooting Guides

Issue 1: Handling a Spill or Accidental Release

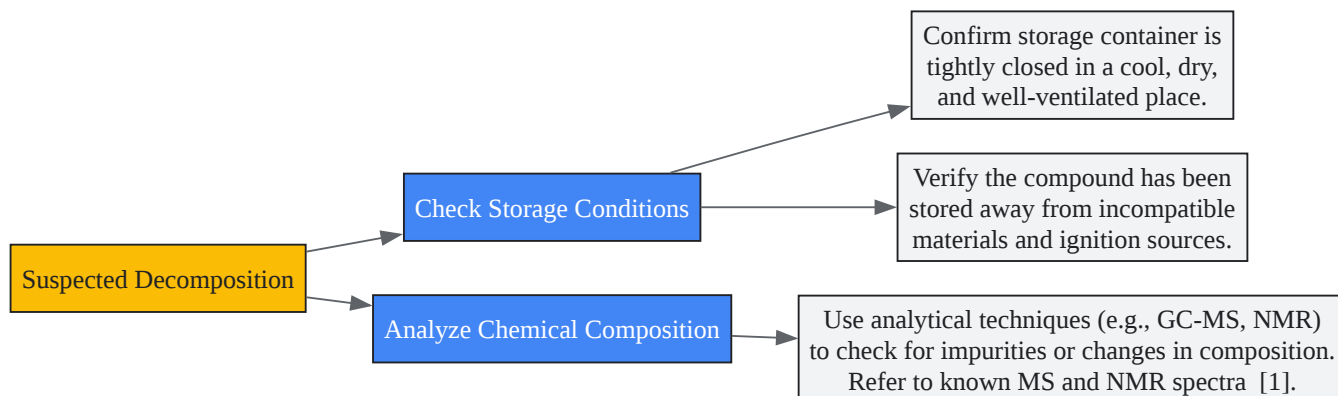
- **Problem:** Accidental spillage of **1-Ethoxyhexane** in the lab.
- **Solution:** Follow this standardized spill response procedure to minimize health and environmental risks.



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Issue 2: Decomposition or Purity Concerns During Storage

- **Problem:** Suspected degradation or impurity formation in a stored container of **1-Ethoxyhexane**.
- **Solution:** While specific decomposition pathways are not listed [2], you can follow this diagnostic workflow to investigate.



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Detailed Experimental Protocols

1. Safe Storage and Handling Protocol

- **Storage Conditions:** The container must be kept **tightly closed** in a **dry, cool, and well-ventilated** place [2].
- **Incompatibilities:** Although not specified, as a general rule, store separately from strong oxidizing agents [2].
- **Personal Protective Equipment (PPE):**
 - **Eye/Face Protection:** Wear tightly fitting safety goggles with side-shields [2].
 - **Skin Protection:** Wear fire/flame-resistant and impervious clothing and chemical impermeable gloves [2].
 - **Respiratory Protection:** If exposure limits are exceeded or irritation occurs, use a full-face respirator. Ensure adequate ventilation in the handling area [2].

2. Mass Spectrometry Analysis for Identification

This protocol helps confirm the identity and purity of **1-Ethoxyhexane** using mass spectrometry [1].

- **Procedure:**
 - Introduce the sample into the mass spectrometer using an appropriate inlet system.
 - The molecular ion peak should be observed at **m/z 130** (very low intensity) [1].
 - Look for the characteristic base peak at **m/z 73** ($[M-C_4H_9]^+$) with 100% relative intensity [1].

- Other significant fragment ions to confirm identity include **m/z 45** (63% intensity) and **m/z 29** (10% intensity) [1].

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References

- Buy 1-Ethoxyhexane | 5756-43-4 [smolecule.com]
- 1-ETHOXYHEXANE - Safety Data Sheet [chemicalbook.com]
- Hexane, 1-ethoxy- - the NIST WebBook [webbook.nist.gov]

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